

# Technical Guide: Physicochemical Properties of **trans-2,3,4-Trimethoxycinnamic Acid**

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## Compound of Interest

Compound Name: *trans-2,3,4-Trimethoxycinnamic acid*

Cat. No.: *B1194063*

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This technical guide provides a detailed overview of the melting and boiling points of **trans-2,3,4-Trimethoxycinnamic acid** (CAS RN: 33130-03-9), a phenylpropanoid compound that can be isolated from the barks of Chinese cinnamon.<sup>[1]</sup> This document summarizes the available physical property data, outlines the experimental methodology for its determination, and presents a generalized synthetic workflow.

## Core Physicochemical Data

The accurate determination of physical properties such as melting and boiling points is a fundamental prerequisite for the identification, purification, and formulation of active pharmaceutical ingredients and research compounds. The following table summarizes the available data for **trans-2,3,4-Trimethoxycinnamic acid**.

Property	Value	Source
Melting Point	172-174 °C	chem-supply.com
170.0 to 175.0 °C	TCI America <sup>[2]</sup>	
Boiling Point	Not Available	FooDB

It is important to note that while the melting point is well-documented by chemical suppliers, an experimental boiling point is not readily available in public databases. This is common for complex organic molecules that may decompose at elevated temperatures before a boiling point can be reached at atmospheric pressure.

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. The following is a generalized experimental protocol for determining the melting point range of a solid organic compound, such as **trans-2,3,4-Trimethoxycinnamic acid**, using a capillary melting point apparatus.

### Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle or spatula for sample pulverization
- Thermometer (calibrated)
- The solid sample of **trans-2,3,4-Trimethoxycinnamic acid**

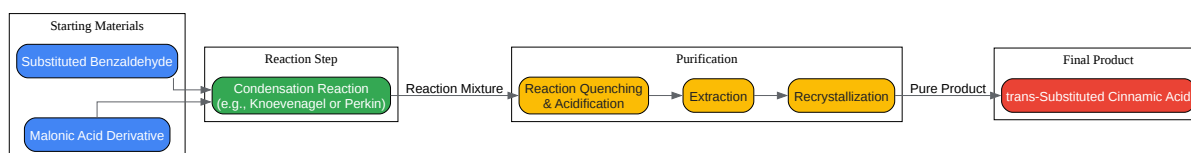
### Procedure:

- **Sample Preparation:** A small amount of the crystalline sample is finely powdered to ensure uniform packing and heat transfer.
- **Capillary Packing:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**

- Rapid Heating (Initial Determination): The sample is heated rapidly to obtain an approximate melting point range. This provides a target for a more precise measurement.
- Slow Heating (Accurate Determination): A fresh sample is prepared and the apparatus is allowed to cool below the approximate melting point. The sample is then heated at a slow, controlled rate (typically 1-2 °C per minute) as the temperature approaches the expected melting point.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted is recorded as the end of the melting range.
- Purity Assessment: A narrow melting point range (typically 0.5-2 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.

## Synthesis Workflow

The synthesis of cinnamic acid derivatives often involves the condensation of an aromatic aldehyde with a compound containing an active methylene group. The following diagram illustrates a generalized workflow for the synthesis of a substituted cinnamic acid, which is relevant to the production of compounds like **trans-2,3,4-Trimethoxycinnamic acid**.



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Caption: Generalized synthetic workflow for a substituted cinnamic acid.

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## References

- 1. trans-2,3,4-Trimethoxycinnamic acid | 33130-03-9 [chemicalbook.com]
- 2. 2,3,4-Trimethoxycinnamic Acid 33130-03-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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